

Synthesis of N-Ethylammelide: A Detailed Laboratory Guide for Researchers

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Compound of Interest

Compound Name: *N-Ethylammelide*

CAS No.: 2630-10-6

Cat. No.: B1196320

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This comprehensive guide provides detailed application notes and laboratory protocols for the synthesis of **N-Ethylammelide**, also known by its IUPAC name, 6-(ethylamino)-1H-1,3,5-triazine-2,4-dione.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry who require a reliable and well-documented procedure for the preparation of this triazine derivative.

Introduction to N-Ethylammelide

N-Ethylammelide is a derivative of ammelide, a heterocyclic organic compound belonging to the triazine family. The triazine core is a key pharmacophore in numerous biologically active molecules, and N-alkylation can significantly influence their pharmacological properties. A precise and reproducible synthesis protocol is therefore essential for further investigation into the potential applications of **N-Ethylammelide**.

The synthesis of **N-Ethylammelide** is achieved through a two-step process commencing with the readily available starting material, cyanuric chloride (2,4,6-trichloro-1,3,5-triazine). The methodology relies on the differential reactivity of the chlorine atoms on the triazine ring, allowing for a stepwise nucleophilic substitution. The first step involves the selective

monosubstitution of a chlorine atom with ethylamine, followed by the hydrolysis of the remaining two chlorine atoms to yield the final product.

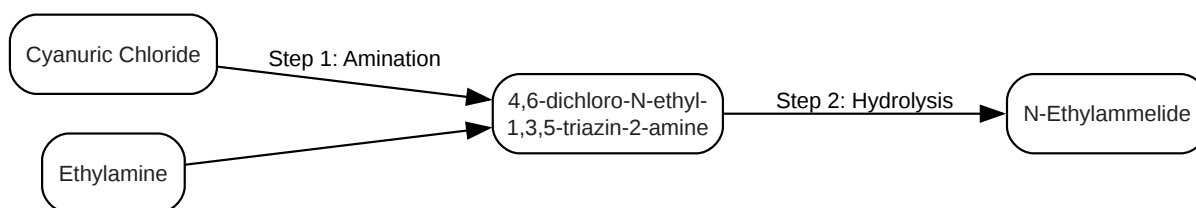
Chemical and Physical Properties

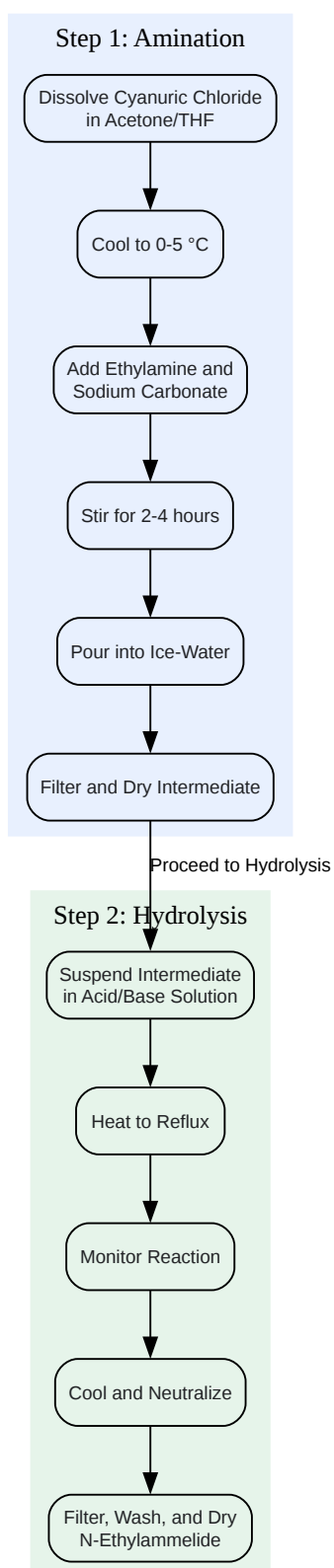
Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₄ O ₂	PubChem[1]
Molecular Weight	156.14 g/mol	PubChem[1]
IUPAC Name	6-(ethylamino)-1H-1,3,5-triazine-2,4-dione	PubChem[1]
Appearance	White to off-white solid (predicted)	
Solubility	Sparingly soluble in cold water, more soluble in hot water and polar organic solvents.	

Synthesis Pathway Overview

The synthesis of **N-Ethylammelide** from cyanuric chloride proceeds via two key transformations:

- **Nucleophilic Substitution:** The first step is the reaction of cyanuric chloride with one equivalent of ethylamine. This reaction is conducted at a low temperature to control the reactivity and favor the formation of the monosubstituted product, 4,6-dichloro-N-ethyl-1,3,5-triazin-2-amine.
- **Hydrolysis:** The subsequent step involves the hydrolysis of the two remaining chlorine atoms on the triazine ring of the intermediate to hydroxyl groups. This is typically achieved by heating in an aqueous acidic or basic solution.





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Sources

- 1. N-Ethylammelide | C₅H₈N₄O₂ | CID 17514 - PubChem [pubchem.ncbi.nlm.nih.gov]
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